

Independent Validation of Ceftazidime-avibactam's Antimicrobial Spectrum: A Comparative Guide

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Compound of Interest

Compound Name: Antimicrobial agent-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the antimicrobial agent Ceftazidime-avibactam with key alternatives, supported by experimental data from independent validation studies. The information is intended to assist researchers, scientists, and drug development professionals in evaluating its antimicrobial spectrum and potential applications.

Executive Summary

Ceftazidime-avibactam is a combination antimicrobial agent comprising a third-generation cephalosporin (ceftazidime) and a novel β -lactamase inhibitor (avibactam).[1][2] Avibactam's presence expands ceftazidime's spectrum of activity to include many ceftazidime- and carbapenem-resistant Enterobacteriaceae and *Pseudomonas aeruginosa*. [3] This guide compares the in vitro activity of Ceftazidime-avibactam against that of Meropenem and Piperacillin-tazobactam, two commonly used broad-spectrum antimicrobial agents. The data presented is derived from various surveillance studies and clinical trials.

Data Presentation: Comparative Antimicrobial Activity

The following tables summarize the Minimum Inhibitory Concentration (MIC) data for Ceftazidime-avibactam and its comparators against key Gram-negative pathogens. The MIC is

the lowest concentration of an antimicrobial that will inhibit the visible growth of a microorganism after overnight incubation.

Table 1: In Vitro Activity against Enterobacterales

Organism Subset	Antimicrobial Agent	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	% Susceptible
All Enterobacterales	Ceftazidime-avibactam	0.12	0.25	>99.9% [4] [5]
Meropenem	-	-	99.4% [5]	
Piperacillin-tazobactam	-	-	93.1% [6]	
ESBL-producing Enterobacterales	Ceftazidime-avibactam	-	-	100.0% [5]
Meropenem	-	-	99.4% [5]	
Piperacillin-tazobactam	-	-	84.8% [5]	
Carbapenem-resistant Enterobacterales (CRE)	Ceftazidime-avibactam	0.5	2	97.5% [7]
Meropenem	-	-	-	
Piperacillin-tazobactam	-	-	-	

MIC₅₀/MIC₉₀: The MIC required to inhibit the growth of 50% and 90% of isolates, respectively. Susceptibility percentages are based on established clinical breakpoints.

Table 2: In Vitro Activity against *Pseudomonas aeruginosa*

Organism Subset	Antimicrobial Agent	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	% Susceptible
All P. aeruginosa	Ceftazidime-avibactam	2	4	97.1% [7]
Meropenem	0.5	16	76.0% [8] [9]	
Piperacillin-tazobactam	4	128	77.5% [8] [9]	
Meropenem-nonsusceptible P. aeruginosa	Ceftazidime-avibactam	4	16	87.2% [7]
Multidrug-resistant (MDR) P. aeruginosa	Ceftazidime-avibactam	4	16	86.5% [7]

Experimental Protocols

The data presented in this guide is primarily generated using standardized antimicrobial susceptibility testing (AST) methods, as detailed below.

1. Broth Microdilution Method for Minimum Inhibitory Concentration (MIC) Determination

This is a gold-standard laboratory procedure used to determine the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

- Principle: A serial two-fold dilution of the antimicrobial agent is prepared in a liquid growth medium (e.g., Mueller-Hinton broth) in a 96-well microtiter plate.[\[10\]](#) Each well is then inoculated with a standardized suspension of the test bacterium.[\[10\]](#)
- Procedure:
 - Inoculum Preparation: A suspension of the test organism is prepared and its turbidity is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 colony-forming units (CFU)/mL.[\[10\]](#)[\[11\]](#)

- Plate Inoculation: The standardized bacterial suspension is further diluted and added to each well of the microtiter plate containing the antimicrobial dilutions.[10][12]
- Incubation: The plates are incubated at a controlled temperature (typically 35-37°C) for 16-20 hours.[10][13]
- Result Interpretation: After incubation, the plates are visually inspected for bacterial growth (turbidity). The MIC is the lowest concentration of the antimicrobial agent in a well with no visible growth.[10]

2. Kirby-Bauer Disk Diffusion Test

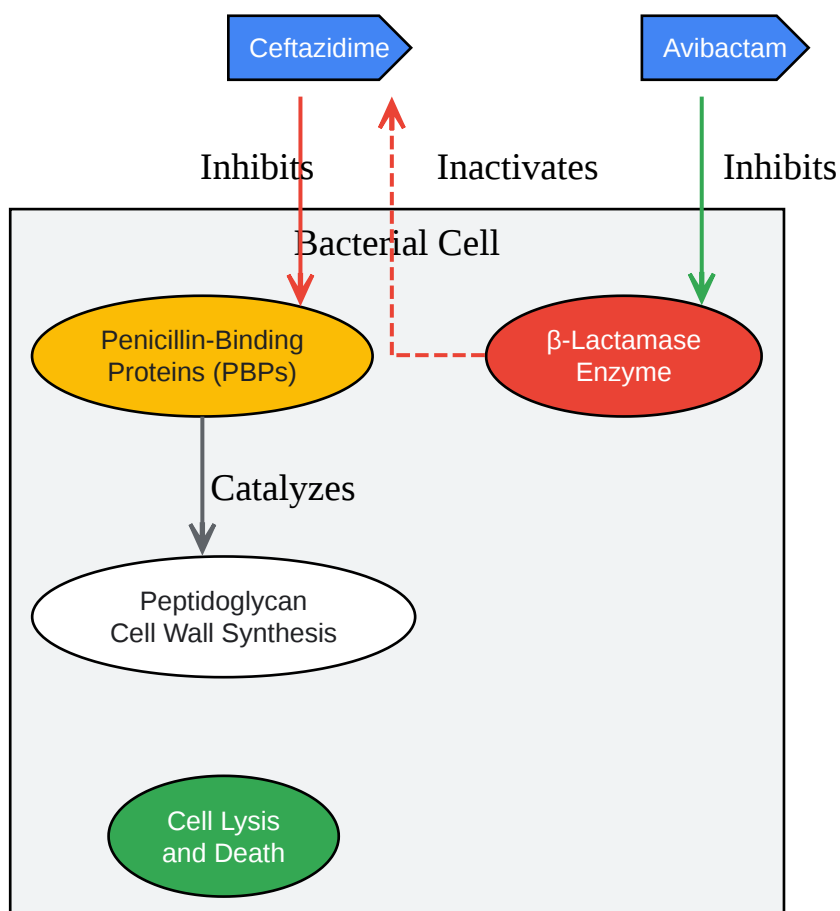
This is a qualitative or semi-quantitative method used to determine the susceptibility of bacteria to various antimicrobial agents.

- Principle: A standardized inoculum of the test bacterium is swabbed onto the surface of an agar plate (e.g., Mueller-Hinton agar).[14][15] Paper disks impregnated with a known concentration of an antimicrobial agent are then placed on the agar surface. The antimicrobial diffuses from the disk into the agar, creating a concentration gradient.[16]
- Procedure:
 - Inoculum Preparation: A bacterial suspension is prepared and adjusted to a 0.5 McFarland turbidity standard.[14]
 - Plate Inoculation: A sterile swab is dipped into the standardized suspension and used to evenly inoculate the entire surface of the Mueller-Hinton agar plate.[14][17] The plate is allowed to dry for a few minutes.[17]
 - Disk Application: Antimicrobial-impregnated disks are dispensed onto the agar surface using sterile forceps.[15][17]
 - Incubation: The plate is incubated, typically at 35-37°C, for 18-24 hours.[15]
 - Result Interpretation: The diameter of the zone of inhibition (the clear area around the disk where bacterial growth is inhibited) is measured in millimeters.[16] This diameter is then

compared to standardized charts to determine if the organism is susceptible, intermediate, or resistant to the antimicrobial agent.[15][16]

Mandatory Visualizations

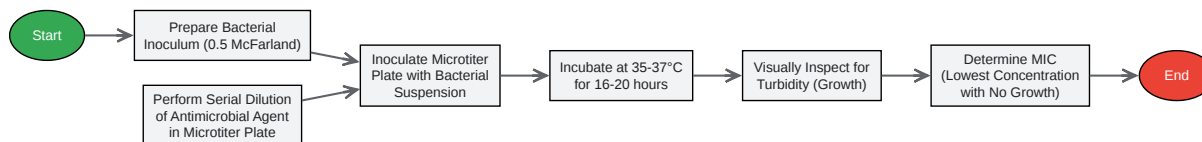
Mechanism of Action of Ceftazidime-avibactam



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Caption: Mechanism of action of Ceftazidime-avibactam.

Experimental Workflow for Broth Microdilution MIC Testing



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Caption: Workflow for determining Minimum Inhibitory Concentration (MIC).

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